Synthesis of Synthetic Analogues of [Fe4S4] Clusters: Application Notes and Protocols

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Compound of Interest

Compound Name:	*[Fe4S4] cluster*
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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the synthesis of synthetic analogues of **[Fe4S4] cluster**s. These iron-sulfur clusters are ubiquitous in biological systems, playing critical roles in electron transfer, catalysis, and gene regulation. The ability to synthesize analogues of these clusters provides researchers with valuable tools to probe biological mechanisms, develop new catalytic processes, and design novel therapeutic agents.

Introduction to [Fe4S4] Cluster Analogues

[Fe4S4] clusters are fundamental cofactors in a vast array of proteins, participating in essential biological processes.[1][2] The synthesis of low-molecular-weight analogues that mimic the spectroscopic and electronic properties of their protein-bound counterparts allows for detailed investigation outside the complex protein environment. These synthetic models are instrumental in understanding structure-function relationships, reaction mechanisms, and the intrinsic properties of the [Fe4S4] core. Furthermore, the development of site-differentiated analogues, where one iron site is unique, provides models for enzyme active sites and allows for the study of substrate binding and activation.[3][4][5][6]

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Applications in Drug Development

The critical roles of **[Fe4S4] cluster**-containing proteins in cellular metabolism and DNA repair make them attractive targets for drug development.[1] Synthetic **[Fe4S4] cluster** analogues can be employed in several ways in this context:

- Enzyme Inhibition Studies: Many enzymes essential for pathogen survival or cancer cell proliferation contain **[Fe4S4] cluster**s. Synthetic analogues can be used as mimics of a substrate or an intermediate to study inhibitor binding and to screen for new drug candidates. For example, a structural analogue of an intermediate in NAD biosynthesis has been shown to inhibit the [Fe4S4] enzyme NadA by coordinating to a unique iron site on the cluster.[7]

- Understanding Drug Mechanisms: Some existing drugs may exert their therapeutic effects by targeting **[Fe4S4] cluster**s. Synthetic analogues can help elucidate the mechanism of action by providing a simplified system to study the interaction between the drug and the cluster.

- Development of Novel Therapeutics: The unique reactivity of **[Fe4S4] cluster**s can be harnessed to design novel therapeutic agents. For instance, synthetic clusters can be designed to generate reactive oxygen species (ROS) or nitric oxide (NO) locally at a target site, leading to cell death.

Experimental Protocols

The following protocols describe the synthesis of a common homoleptic **[Fe4S4] cluster** and a site-differentiated analogue. All manipulations should be carried out under a dry, oxygen-free atmosphere using standard Schlenk line or glovebox techniques.

Protocol 1: Synthesis of $(Et_4N)_2[Fe_4S_4(SPh)_4]$

This protocol describes a common method for the synthesis of a homoleptic **[Fe4S4] cluster** with four identical thiophenolate ligands.

Materials:

- Anhydrous Ferric Chloride ($FeCl_3$)

- Sodium Thiophenolate (NaSPh)

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- Anhydrous Sodium Sulfide (Na_2S) or Elemental Sulfur (S_8)
- Tetraethylammonium Bromide (Et_4NBr)
- Anhydrous Methanol (MeOH)
- Anhydrous Acetonitrile (MeCN)
- Diethyl Ether (Et_2O)

Procedure:

- Preparation of Iron-Thiolate Solution: In a Schlenk flask, dissolve $FeCl_3$ (1.0 mmol) in anhydrous MeOH (20 mL). To this solution, add a solution of NaSPh (4.0 mmol) in MeOH (20 mL) dropwise with stirring. The solution will turn dark.
- Addition of Sulfide Source: In a separate flask, prepare a solution of Na_2S (1.0 mmol) in MeOH (10 mL). Add this solution dropwise to the iron-thiolate mixture. Alternatively, elemental sulfur (1.0 mmol) can be added directly as a solid. Stir the reaction mixture at room temperature for 2 hours.
- Precipitation of the Cluster: To the reaction mixture, add a solution of Et_4NBr (2.0 mmol) in MeOH (10 mL). A dark precipitate will form.
- Isolation and Purification: Collect the precipitate by filtration under an inert atmosphere. Wash the solid with MeOH (3 x 10 mL) and then with Et_2O (2 x 10 mL).
- Recrystallization: Dissolve the crude product in a minimal amount of warm MeCN. Filter the solution to remove any insoluble impurities. Allow the filtrate to cool slowly to room temperature, followed by further cooling at -20 °C to induce crystallization.
- Drying and Storage: Collect the black crystals by filtration, wash with a small amount of cold MeCN and then Et_2O. Dry the product under vacuum and store under an inert atmosphere.

Expected Yield: 60-70%

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Protocol 2: Synthesis of a Site-Differentiated [Fe_4S_4] Cluster: [(L(N=PTol)$_3$)Fe_4S_4Cl][BPh_4]

This protocol describes the synthesis of a 3:1 site-differentiated cluster where three iron atoms are coordinated by a tridentate iminophosphorane ligand and the fourth has a terminal chloride ligand.[5]

Materials:

- [PPh_4]$_2$[$Fe_4S_4Cl_4$] (starting material)
- L(N=PTol)$_3$ (tris(iminophosphorane) ligand)
- Sodium Tetraphenylborate ($NaBPh_4$)
- Anhydrous Acetonitrile (MeCN)
- Anhydrous Tetrahydrofuran (THF)
- Anhydrous Diethyl Ether (Et_2O)

Procedure:

- Reaction Setup: In a glovebox, combine [PPh_4]$_2$[$Fe_4S_4Cl_4$] (1.0 mmol), L(N=PTol)$_3$ (1.0 mmol), and $NaBPh_4$ (3.0 mmol) in a Schlenk flask.
- Solvent Addition and Reaction: Add anhydrous MeCN (50 mL) to the flask. Stir the mixture at room temperature for 12 hours. The solution will turn dark brown.
- Filtration: Filter the reaction mixture to remove any insoluble byproducts (e.g., NaCl, PPh_4Cl).
- Solvent Removal: Remove the solvent from the filtrate under reduced pressure to obtain a dark solid.
- Washing: Wash the solid with Et_2O (3 x 20 mL) to remove any unreacted starting materials and soluble impurities.

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- Crystallization: Dissolve the crude product in a minimal amount of THF. Layer the THF solution with Et_2O and allow it to stand at room temperature. Black crystals will form over several days.
- Isolation and Storage: Isolate the crystals by decanting the supernatant. Wash the crystals with Et_2O and dry under vacuum. Store the product under an inert atmosphere.

Expected Yield: ~65%[5]

Data Presentation

The following tables summarize key quantitative data for representative synthetic $[Fe_4S_4]$ cluster analogues.

Table 1: Mössbauer Spectroscopic Data for Selected $[Fe_4S_4]$ Analogues

Cluster	Oxidation State	Isomer Shift (δ) (mm/s)	Quadrupole Splitting (ΔE_Q) (mm/s)	Reference
$(Et_4N)_2[Fe_4S_4(SPh)_4]$	$[Fe_4S_4]^{2+}$	0.45	1.15	
$(Et_4N)_3[Fe_4S_4(SPh)_4]$	$[Fe_4S_4]^{1+}$	0.54	1.30	
$[(L(N=PTol)_3)Fe_4S_4Cl]^+$	$[Fe_4S_4]^{2+}$	0.47	Site 1: 1.10, Site 2: 0.95	[5]
$[(L(N=PTol)_3)Fe_4S_4Et]^+$	$[Fe_4S_4]^{2+}$	Site 1: 0.47, Site 2: 0.55	Site 1: 1.12, Site 2: 1.45	[5]

Note: Isomer shifts are typically reported relative to iron metal at room temperature. Values can vary slightly depending on the counter-ion and measurement conditions.

Table 2: Redox Potentials for Selected $[Fe_4S_4]$ Analogues

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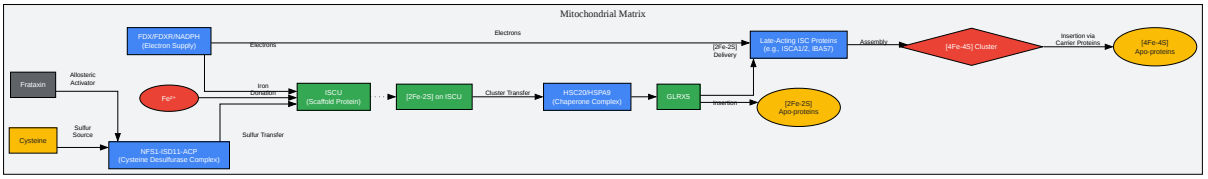
Cluster	Redox Couple	$E_{1/2}$ (V vs. SCE)	Solvent	Reference
$[Fe_4S_4(SPh)_4]^{2-/3-}$	$[Fe_4S_4]^{2+/1+}$	-1.03	DMF	
$[Fe_4S_4(S\text{-}t\text{-}Bu)_4]^{2-/3-}$	$[Fe_4S_4]^{2+/1+}$	-1.29	DMF	
$[(L(N{=}PTol)_3)Fe_4S_4Cl]^{+/0}$	$[Fe_4S_4]^{2+/1+}$	-1.48 (vs Fc/Fc^+)	THF	[8]
$[(L(N{=}PTol)_3)Fe_4S_4Et]^{+/0}$	$[Fe_4S_4]^{2+/1+}$	-1.78 (vs Fc/Fc^+)	THF	[8]

Visualizations

Mitochondrial Iron-Sulfur Cluster (ISC) Assembly Pathway

The following diagram illustrates the key steps in the biogenesis of [2Fe-2S] and [4Fe-4S] clusters in the mammalian mitochondrial ISC machinery. This pathway is a critical target for understanding diseases related to iron metabolism and for developing new therapeutics.[2][9][10][11]

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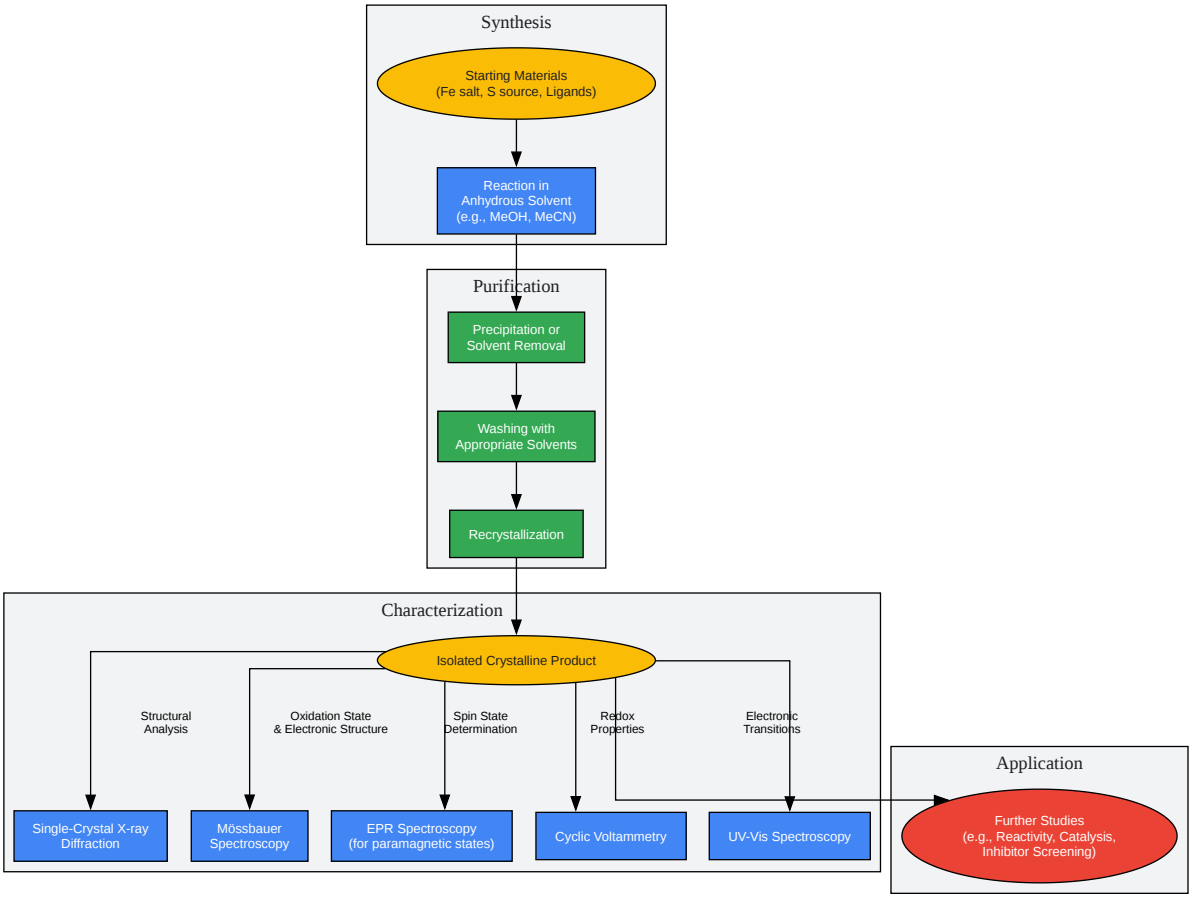
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Caption: Mitochondrial ISC assembly pathway.

Experimental Workflow for Synthesis and Characterization of [Fe_4S_4] Analogues

This workflow outlines the general steps involved in the synthesis, purification, and characterization of synthetic [Fe_4S_4] cluster analogues.

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Caption: Synthetic and characterization workflow.

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